

Application Notes and Protocols for Biotin-PEG11-SH and Maleimide Conjugation

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Compound of Interest

Compound Name: Biotin-peg11-SH

Cat. No.: B14787585

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These application notes provide a detailed guide for the conjugation of **Biotin-PEG11-SH** to maleimide-functionalized molecules. The thiol-maleimide reaction is a widely used method for bioconjugation due to its high selectivity and efficiency under mild conditions.^{[1][2]} This document outlines the optimal reaction conditions, a step-by-step protocol, and important considerations to ensure successful conjugation.

Reaction Principle

The conjugation of a thiol (sulfhydryl) group from **Biotin-PEG11-SH** with a maleimide group proceeds via a Michael addition reaction.^[1] This reaction forms a stable thioether bond, covalently linking the biotin moiety to the target molecule.^[3] The reaction is highly specific for thiols within a pH range of 6.5-7.5.^[4]

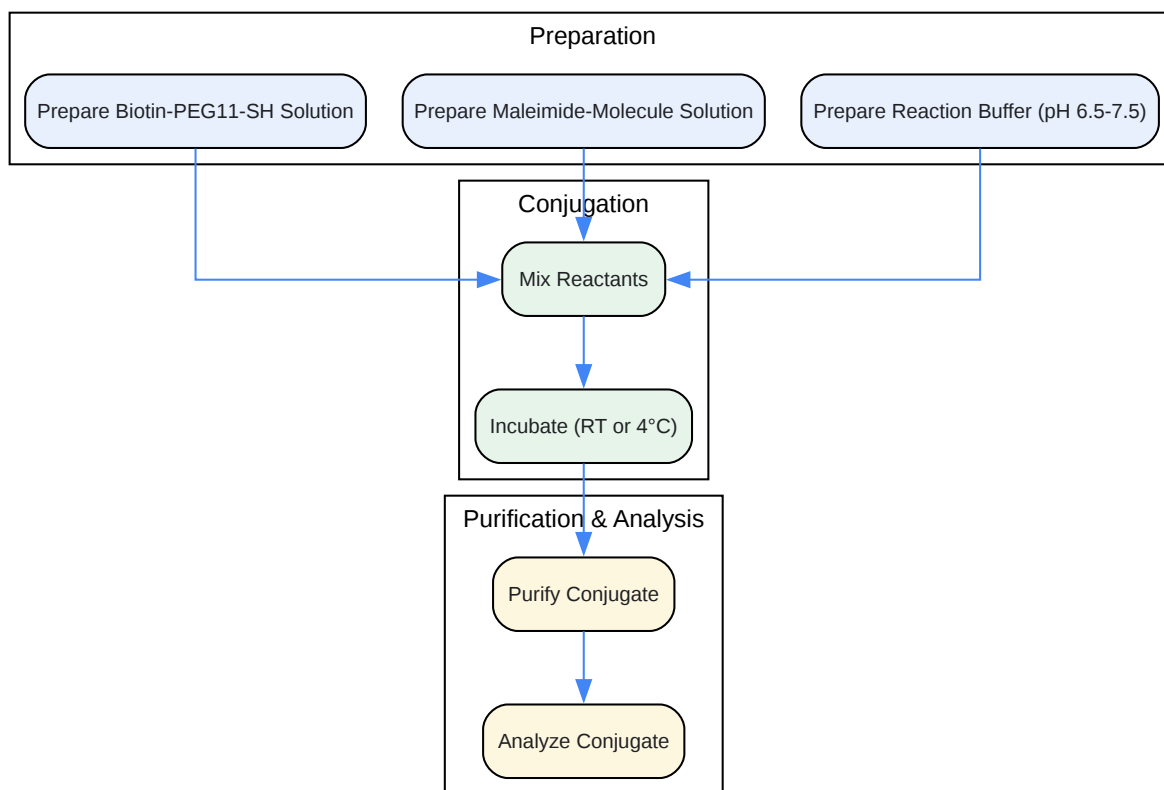
Key Reaction Parameters

Successful conjugation is dependent on several critical parameters, which are summarized in the table below for easy reference.

Parameter	Recommended Conditions	Notes
pH	6.5 - 7.5	Optimal for thiol-specific reaction. Above pH 7.5, reactivity towards primary amines increases.
Buffer	Phosphate, HEPES, or Tris (10-100 mM)	Buffer should be free of thiols (e.g., DTT). Degassing the buffer is recommended to prevent thiol oxidation.
Temperature	Room Temperature (20-25°C) or 4°C	Incubation at 4°C is recommended for sensitive proteins to minimize degradation.
Reaction Time	2 hours at Room Temperature or Overnight (8-16 hours) at 4°C	Longer reaction times do not typically harm the reaction but may not be necessary.
Molar Ratio	5- to 20-fold molar excess of maleimide reagent to thiol-containing molecule	For dilute solutions, a higher molar excess may be required.
Solvent for Maleimide	Anhydrous DMSO or DMF	Prepare stock solutions immediately before use to avoid hydrolysis of the maleimide group.

Experimental Workflow

The general workflow for the conjugation of **Biotin-PEG11-SH** with a maleimide-functionalized molecule is depicted below.



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